

Application Note: Dimethyl 2,6-dimethylterephthalate (DMDMT) in High-Performance Engineering Plastics

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Compound of Interest

Compound Name:	Dimethyl 2,6-dimethylterephthalate
CAS No.:	18958-18-4
Cat. No.:	B175329

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Executive Summary & Chemical Profile

Dimethyl 2,6-dimethylterephthalate (DMDMT) is a structural modification of the commodity monomer DMT.[1] By introducing methyl groups at the 2 and 6 positions of the benzene ring, the monomer imparts unique "steric shielding" to the ester linkages.

- CAS Number: 15676-17-2 (Isomer specific) / 80238-12-6 (Acid precursor)
- Molecular Formula:
- Key Functionality:

Booster, Hydrolysis Inhibitor, Crystallization Modifier.

The "Steric Advantage" in Engineering Plastics

In standard Polyethylene Terephthalate (PET), the ester linkage is vulnerable to hydrolytic attack and allows relatively free rotation of the phenyl ring. In DMDMT-based polymers (e.g., PEDMT), the ortho-methyl groups serve two critical functions:

- **Rotational Restriction:** They create a high energy barrier for phenyl ring rotation, significantly raising the Glass Transition Temperature () compared to unmodified PET.
- **Hydrolytic Shielding:** The bulky methyl groups physically block water molecules from approaching the carbonyl carbon, enhancing resistance to degradation in humid environments.

Comparative Material Properties

Property	Standard PET	PEDMT (Target)	PEN (Naphthalate)
Monomer	Dimethyl Terephthalate	Dimethyl 2,6-dimethylterephthalate	Dimethyl 2,6-naphthalenedicarboxylate
(Glass Transition)	~78°C	~95°C - 105°C	~120°C
Crystallinity	High, Fast	Slower, Tunable	Moderate, Slow
Hydrolysis Resistance	Moderate	High	High
Cost Profile	Low	High (Specialty)	High

Protocol: Synthesis of Poly(ethylene 2,6-dimethylterephthalate) (PEDMT)

Objective

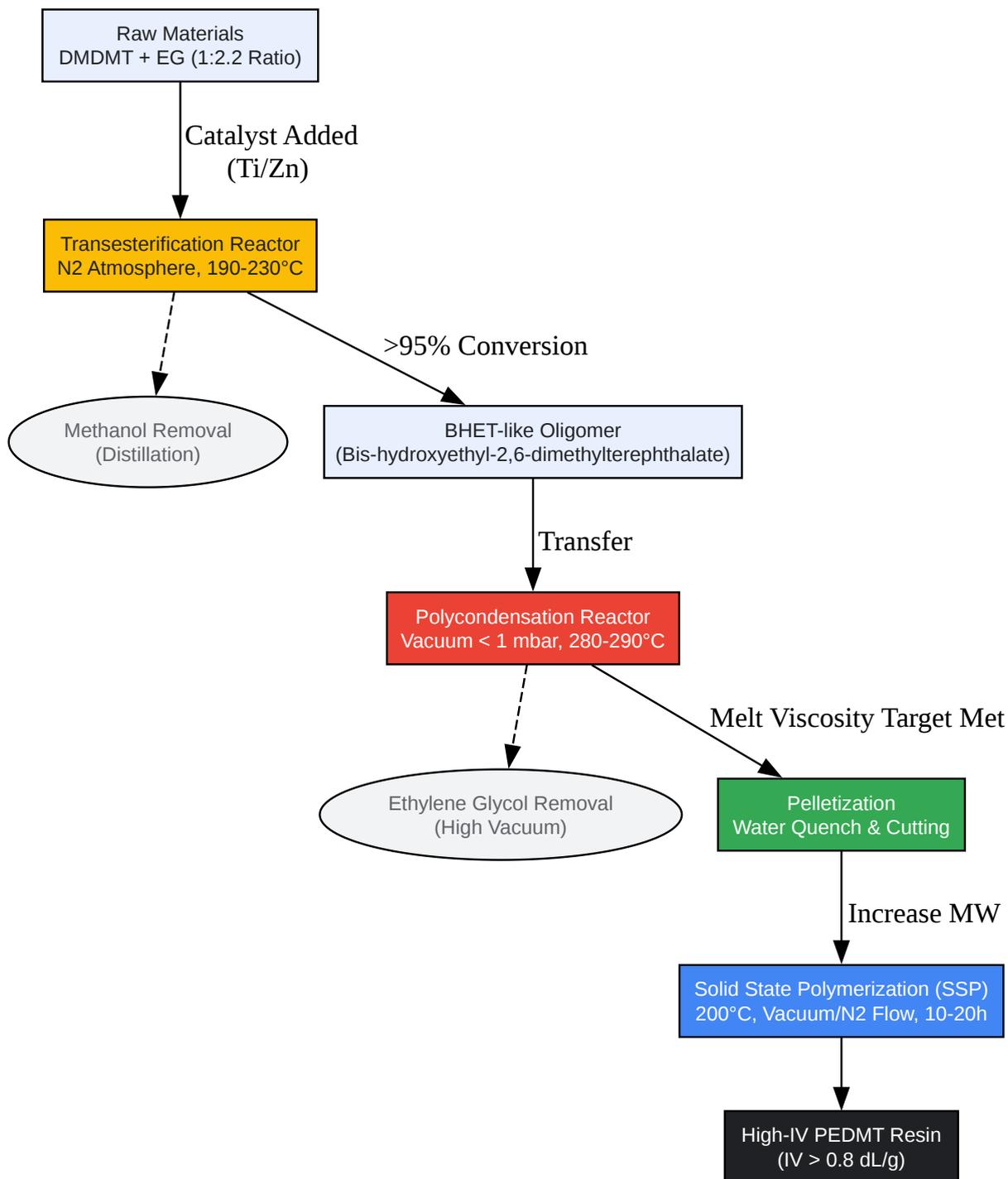
To synthesize high-molecular-weight PEDMT via a two-stage melt transesterification and polycondensation process.

- **Challenge:** The steric hindrance at the 2,6-positions significantly retards the transesterification rate compared to standard DMT.
- **Solution:** Use of highly active organometallic catalysts and an optimized thermal profile.

Materials & Reagents

- Monomer: **Dimethyl 2,6-dimethylterephthalate** (DMDMT), purity >99.5%.
- Diol: Ethylene Glycol (EG), anhydrous, <50 ppm water.
- Catalyst: Titanium(IV) butoxide () or Antimony(III) oxide () with Zinc Acetate () as a transesterification booster.
- Stabilizer: Trimethyl phosphate (TMP) (to sequester catalyst residues).

Experimental Workflow (Graphviz)



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Figure 1: Workflow for the synthesis of sterically hindered PEDMT polyester.

Step-by-Step Methodology

Stage 1: Transesterification (Ester Interchange)

Rationale: The methyl groups shield the carbonyl carbon, making nucleophilic attack by ethylene glycol slower. A higher molar excess of glycol and active catalysts are required.

- Charge: Into a 2L stainless steel autoclave equipped with a mechanical stirrer, nitrogen inlet, and distillation column, charge 1.0 mol DMDMT and 2.2 mol Ethylene Glycol.
- Catalyst: Add Zinc Acetate (400 ppm) as the ester interchange catalyst.
- Heating: Purge with

three times. Heat the mixture to 190°C.
- Reaction: Gradually ramp temperature to 235°C over 3-4 hours.
 - Critical Checkpoint: Monitor the distillation of methanol. The theoretical yield of methanol is 2.0 moles. Ensure >95% methanol recovery before proceeding. The reaction is slower than standard PET; do not rush this phase or "end-capping" will occur, limiting molecular weight.
- Stabilization: Once methanol evolution ceases, add Trimethyl Phosphate (300 ppm) to deactivate the Zn catalyst (prevents degradation).

Stage 2: Melt Polycondensation

Rationale: Building molecular weight requires the removal of Ethylene Glycol (EG) under high vacuum. The steric hindrance now helps by preventing back-biting reactions, but high temperatures are needed to maintain melt flow.

- Catalyst II: Add Antimony Trioxide (350 ppm) or Titanium Butoxide (20 ppm).
- Vacuum Ramp: Increase temperature to 285°C and gradually reduce pressure from atmospheric to < 1 mbar over 60 minutes.
 - Caution: Rapid vacuum application can cause foaming due to trapped EG.

- Polymerization: Maintain 285-290°C at < 0.5 mbar.
- Torque Monitoring: Monitor the stirrer torque. The reaction is complete when the torque plateaus (indicating constant melt viscosity).
- Discharge: Extrude the polymer melt into a water bath and pelletize.
 - Expected IV (Intrinsic Viscosity): 0.55 - 0.65 dL/g.

Stage 3: Solid State Polymerization (SSP)

Rationale: Melt polymerization often hits a ceiling due to thermal degradation competing with chain growth. SSP allows MW build-up below the melting point.

- Crystallization: Anneal pellets at 140°C for 2 hours to induce crystallinity (prevents sticking).
- Reaction: Transfer to a tumble dryer or fluidized bed reactor.
- Conditions: Heat to 210°C (approx. 20-30°C below) under a continuous flow of hot nitrogen or high vacuum.
- Duration: 10–20 hours.
 - Target IV: > 0.80 dL/g (Required for engineering applications like gears, connectors, or films).

Characterization & Validation Protocols

To validate the synthesis and "engineering grade" quality, the following analytical suite is required.

A. Thermal Analysis (DSC)

- Protocol: Heat-Cool-Heat cycle from 30°C to 300°C at 10°C/min.
- Analysis:
 - Determination: Measure the inflection point in the second heating scan. Success Criteria:

- (Melting Point): Observe peak melting temperature. Note: Steric hindrance may broaden the melting peak or suppress crystallization if the sequence distribution is irregular (in copolymers).

B. Intrinsic Viscosity (IV)

- Solvent: Phenol/Tetrachloroethane (60:40 w/w).[2]
- Temp: 30°C.
- Method: Ubbelohde viscometer.
- Calculation: Use the Solomon-Ciuta equation to determine IV from single-point measurement.

C. Hydrolytic Stability Test (Accelerated Aging)

- Setup: Place injection-molded tensile bars in an autoclave at 121°C (2 atm steam) for 50 hours.
- Measurement: Measure retention of Tensile Strength and IV drop.
- Expectation: PEDMT should retain >80% mechanical properties, whereas standard PET typically fails (brittle fracture) under these conditions.

References

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